

5'(R)-C-Methyladenosine: Structural Pharmacology and Role in RNA Modification Pathways

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Compound of Interest

Compound Name: 5'(R)-C-Methyladenosine

CAS No.: 29847-43-6

Cat. No.: B1201956

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Executive Summary

5'(R)-C-Methyladenosine is a potent, synthetic nucleoside analog characterized by the introduction of a methyl group at the 5'-carbon of the ribose sugar. Unlike canonical RNA modifications (e.g., m6A, m5C) which occur on the nucleobase, this modification alters the physicochemical properties of the sugar-phosphate backbone.

Its primary utility lies in RNA therapeutics and molecular probes. By introducing a chiral center at the 5'-position, **5'(R)-C-Methyladenosine** imposes steric constraints that dramatically enhance resistance to 5'-exonucleases and metabolic enzymes (such as 5'-nucleotidases). This guide details the stereochemical imperatives, synthesis pathways, and mechanistic roles of this molecule in stabilizing RNA and interrogating biological pathways.

Part 1: Structural Chemistry & Stereochemical Imperatives

The 5'-C Chiral Center

Standard adenosine possesses a primary alcohol at the 5'-position (

). The introduction of a methyl group converts this into a secondary alcohol (

), creating a new stereocenter.

- 5'(R)-Isomer: The methyl group projects in a specific orientation that often mimics the natural gauche(+) conformation required for A-form RNA helix formation, while providing steric bulk against enzymatic attack.
- 5'(S)-Isomer: Often induces steric clashes or unfavorable backbone torsion angles, potentially destabilizing the RNA duplex or reducing binding affinity to target proteins.

Conformational Locking

The 5'-methyl group influences the sugar pucker (North vs. South conformation).

- Effect: The (R)-configuration tends to favor the C3'-endo (North) pucker, which is characteristic of A-form RNA. This pre-organization reduces the entropic penalty of duplex formation, thereby increasing the melting temperature (
-) of therapeutic oligonucleotides (siRNA/ASO).

Comparative Properties

Feature	Adenosine (Natural)	5'(R)-C-Methyladenosine	5'(S)-C-Methyladenosine
5' Carbon Type	Primary ()	Secondary ()	Secondary ()
Nuclease Resistance	Low (Rapid hydrolysis)	High (Steric blockade)	Moderate to High
Duplex Stability ()	Baseline	Neutral to Stabilizing	Often Destabilizing
Kinase Substrate	Excellent	Poor (Steric hindrance)	Very Poor
Therapeutic Role	Metabolite	Chain Terminator / Stabilizer	Less common

Part 2: Biological Roles and Pathway Modulation

While not a canonical "epitranscriptomic" mark like m6A, **5'(R)-C-Methyladenosine** plays a critical role in synthetic biology pathways by acting as a pathway modulator.

Blockade of RNA Decay Pathways

The primary biological utility of **5'(R)-C-Methyladenosine** is the inhibition of 5'-exonucleolytic decay.

- Mechanism: The 5'-exosome and enzymes like XRN1 require a specific steric environment to thread the 5'-end of RNA into their active site. The 5'-methyl group acts as a "molecular bumper," preventing this threading.
- Result: dramatically extended half-life of synthetic mRNAs or siRNAs in serum and cytosolic environments.

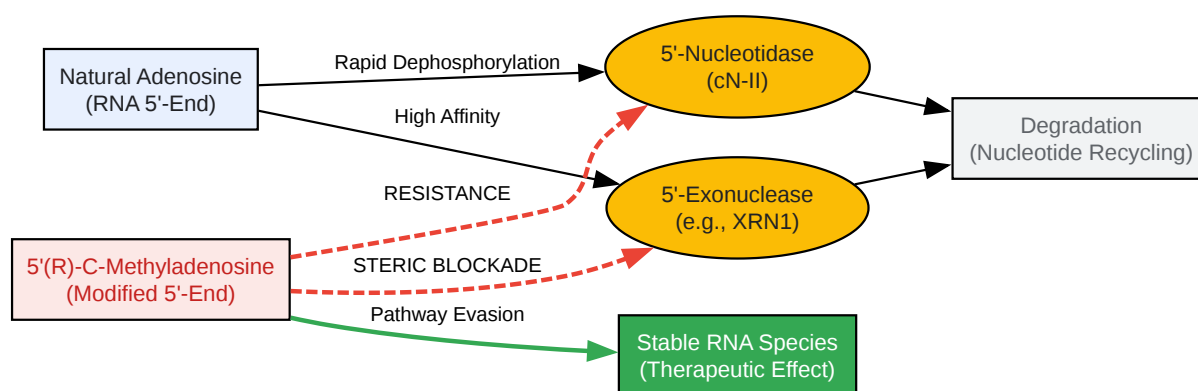
Metabolic Stability (The 5'-Nucleotidase Bypass)

Intracellular 5'-nucleotidases (e.g., cN-II) dephosphorylate monophosphates to nucleosides, leading to drug washout.

- Pathway Role: **5'(R)-C-Methyladenosine** monophosphate is a poor substrate for these enzymes due to the steric hindrance at the reaction center. This leads to higher intracellular retention of the phosphorylated (active) species.

Pathway Visualization

The following diagram illustrates how **5'(R)-C-Methyladenosine** evades standard degradation pathways compared to natural adenosine.



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Figure 1: Mechanism of Action. **5'(R)-C-Methyladenosine** evades catabolic pathways (exonucleases and nucleotidases) via steric hindrance, leading to enhanced RNA stability.

Part 3: Experimental Protocols

Synthesis of 5'(R)-C-Methyladenosine (Key Steps)

Note: Synthesis requires strict stereocontrol. The following is a generalized high-yield workflow based on Noyori transfer hydrogenation.

- Starting Material: Adenosine-derived 5'-aldehyde or ketone.
- Stereoselective Reduction:

- Reagent: Formic acid/Triethylamine complex.
- Catalyst: RuCl(p-cymene)[(R,R)-Ts-DPEN] (Noyori catalyst).
- Condition: This step sets the 5'(R) stereochemistry with >95% diastereomeric excess (de).
- Protection/Deprotection: Standard benzoyl protection of the base and isopropylidene protection of the 2',3'-hydroxyls during manipulation.
- Phosphoramidite Conversion: For solid-phase synthesis, the 3'-OH is phosphitylated to generate the phosphoramidite building block.

Enzymatic Stability Assay (Validation Protocol)

Objective: Quantify the resistance of 5'(R)-C-Me-modified RNA to Snake Venom Phosphodiesterase (SVPD), a rigorous 3' → 5' and 5' → 3' exonuclease model.

Materials:

- Substrate A: Unmodified RNA oligo (20-mer).
- Substrate B: 5'-modified RNA oligo (5'(R)-C-Me-A at 5'-end).
- Enzyme: SVPD (Crotalus adamanteus venom).
- Buffer: 50 mM Tris-HCl (pH 8.0), 10 mM MgCl₂.

Workflow:

- Incubation: Mix 10 μM RNA with 0.01 U/mL SVPD at 37°C.
- Time Points: Aliquot samples at 0, 15, 30, 60, 120, and 240 minutes.
- Quenching: Add equal volume of 95% Formamide/EDTA loading buffer.
- Analysis: Denaturing PAGE (20% Polyacrylamide) or LC-MS.
- Calculation: Plot % Intact RNA vs. Time. Determine

- Expected Result: Unmodified RNA

min. Modified RNA

min.

Part 4: Therapeutic Implications

Oncology (Nucleoside Analogs)

As a free nucleoside, **5'(R)-C-Methyladenosine** acts as a cytotoxic agent against lymphoid malignancies.

- Mechanism: It mimics adenosine but blocks the progression of DNA/RNA polymerases upon incorporation, or inhibits S-adenosylhomocysteine hydrolase (SAHH) due to structural similarity, disrupting the methylation cycle.

RNA Therapeutics (siRNA & ASO)

- 5'-End Stabilization: In siRNA, the 5'-end of the antisense strand is critical for phosphorylation and RISC loading. While bulky modifications can hinder RISC loading, 5'(R)-C-Methyl is small enough to be tolerated by some Argonaute proteins while protecting against immunogenic degradation.
- Cap Mimicry: In mRNA vaccines, 5'-modified analogs are explored to create "uncappable" ends or to force specific translation initiation pathways.

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